Molecular Structure and Spectroscopic Implications

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Compound of Interest

Compound Name:	*4-(1H-Tetrazol-5-YL)phenol*
CAS No.:	*51517-88-5*
Cat. No.:	*B1347663*

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4-(1H-Tetrazol-5-YL)phenol (Molecular Formula: $C_7H_6N_4O$, Molecular Weight: 162.15 g/mol) consists of a phenol ring substituted at the para-position with a 1H-tetrazole ring.[3][4] This substitution pattern dictates a specific set of expected spectroscopic signatures. The key structural features to be identified are:

- A 1,4-disubstituted (para) aromatic ring: This will give rise to a characteristic splitting pattern in the ^1H NMR spectrum.
- A phenolic hydroxyl (-OH) group: This will produce a broad, exchangeable proton signal in ^1H NMR and a distinct stretching vibration in FT-IR.
- A 1H-tetrazole ring: This heterocycle has a unique acidic proton (N-H) and specific carbon signal (C-5), alongside characteristic vibrational modes and mass spectrometric fragmentation patterns.[1][2]

Figure 1: Molecular structure of **4-(1H-Tetrazol-5-YL)phenol** with atom numbering for NMR assignment.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.[2][5]

^{1}H NMR Spectroscopy

Theoretical Basis: ^{1}H NMR spectroscopy maps the chemical environment of protons. The chemical shift (δ) indicates the electronic environment, integration reveals the relative number of protons, and multiplicity (splitting) shows the number of neighboring protons.

Predicted Spectrum & Interpretation: For **4-(1H-Tetrazol-5-YL)phenol**, four distinct signals are predicted in a ratio of 2:2:1:1.

- Aromatic Protons (δ ≈ 7.0-8.0 ppm): The protons on the benzene ring (H2, H3, H5, H6) will form a complex, second-order splitting pattern known as an AA'BB' system, which often appears as two distinct doublets.
    - H3 & H5 (ortho to -OH): These protons are shielded by the electron-donating hydroxyl group and are expected to appear upfield, around δ 6.9-7.2 ppm.
    - H2 & H6 (ortho to tetrazole): These protons are deshielded by the electron-withdrawing tetrazole ring and will appear downfield, around δ 7.8-8.1 ppm.
- Phenolic Proton (δ ≈ 9.0-10.0 ppm, broad singlet): The hydroxyl proton signal is typically broad due to chemical exchange and its chemical shift is highly dependent on solvent and concentration. In a polar aprotic solvent like DMSO-d_6, it is readily observable.
- Tetrazole N-H Proton (δ ≈ 15.0-16.0 ppm, very broad singlet): The acidic proton on the tetrazole ring is highly deshielded and often appears far downfield as a very broad signal.[2] Its pKa is comparable to that of a carboxylic acid, explaining its significant downfield shift.[1][2]

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Predicted ^{1}H NMR Data			
Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 15.5	Very Broad Singlet	1H	N1-H (Tetrazole)
~ 9.5	Broad Singlet	1H	O-H (Phenol)
~ 7.9	Doublet (AA'BB')	2H	H2, H6
~ 7.0	Doublet (AA'BB')	2H	H3, H5

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified compound in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). DMSO is chosen for its ability to dissolve the polar compound and to slow the exchange of the acidic -OH and N-H protons, allowing for their observation.
- Instrument Setup: Utilize a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Program: Standard single-pulse acquisition (e.g., 'zg30').
  - Spectral Width: 0-16 ppm.
  - Number of Scans: 16-64, depending on sample concentration.
  - Relaxation Delay (d1): 2 seconds.
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the residual solvent peak of DMSO-d_6 at δ 2.50 ppm.

^{13}C NMR Spectroscopy

Theoretical Basis: ^{13}C NMR provides a signal for each unique carbon atom in the molecule, with chemical shifts indicating the carbon's hybridization and electronic environment.

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Predicted Spectrum & Interpretation: Six distinct carbon signals are expected.

- Tetrazole Carbon (C7, δ ≈ 155-160 ppm): The carbon atom within the tetrazole ring is characteristically deshielded and appears significantly downfield.[1][2]
- Phenolic Carbon (C6, δ ≈ 158-162 ppm): The carbon directly attached to the hydroxyl group (ipso-carbon) is also strongly deshielded.
- Aromatic Carbons:
  - C1 (ipso- to tetrazole): This quaternary carbon's shift will be influenced by the tetrazole substituent, predicted around δ 120-125 ppm.
  - C2 & C5: These carbons, adjacent to the tetrazole- and hydroxyl-substituted carbons, are expected around δ 128-130 ppm.
  - C3 & C4: These carbons, ortho to the hydroxyl group, will be shielded and appear more upfield, around δ 115-118 ppm.

Predicted ^{13}C NMR Data	
Chemical Shift (δ, ppm)	Assignment
~ 159	C6 (C-OH)
~ 157	C7 (Tetrazole)
~ 129	C2, C5
~ 122	C1 (C-Tetrazole)
~ 116	C3, C4

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis.
- Instrument Setup: Utilize the same NMR spectrometer.
- Acquisition Parameters:

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- Pulse Program: Standard proton-decoupled ^{13}C acquisition (e.g., 'zgpg30').
- Spectral Width: 0-200 ppm.
- Number of Scans: 1024-4096, as ^{13}C has a low natural abundance.
- Relaxation Delay (d1): 2 seconds.

- Processing: Process similarly to the ^{1}H spectrum. Calibrate using the DMSO-d_6 solvent peak at δ 39.52 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Theoretical Basis: FT-IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to specific vibrational modes of its functional groups.

Predicted Spectrum & Interpretation: The FT-IR spectrum will be dominated by the characteristic vibrations of the hydroxyl and tetrazole N-H groups, as well as the aromatic ring.

- O-H and N-H Stretching (3400-2500 cm^{-1}): A very broad and strong absorption band is expected in this region. This arises from the overlapping stretching vibrations of the phenolic O-H and the tetrazole N-H, both of which will be involved in strong intermolecular hydrogen bonding in the solid state. The N-H stretch for 1H-tetrazoles typically appears between 3400 cm^{-1} and 3150 cm^{-1}.[1][2]
- Aromatic C-H Stretching (>3000 cm^{-1}): A series of weaker bands is expected just above 3000 cm^{-1}.
- C=N and C=C Stretching (1600-1400 cm^{-1}): This region, often called the fingerprint region, will contain several sharp bands.
  - Aromatic C=C ring stretching vibrations typically appear around 1600 cm^{-1} and 1500 cm^{-1}.
  - Tetrazole C=N stretching occurs in the 1600–1500 cm^{-1} region, while N=N stretches are observed between 1400 cm^{-1} and 1300 cm^{-1}.[1][2]

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- C-O Stretching (≈ 1250 cm^{-1}): A strong band corresponding to the stretching of the phenolic C-O bond is expected.

Predicted FT-IR Data	
Wavenumber (cm^{-1})	Vibrational Mode Assignment
3400 - 2500 (very broad)	O-H and N-H stretching (H-bonded)
3100 - 3000	Aromatic C-H stretching
~ 1610, 1510	Aromatic C=C stretching
1600 - 1500	Tetrazole C=N stretching
1400 - 1300	Tetrazole N=N stretching
~ 1250	Phenolic C-O stretching

Experimental Protocol: FT-IR Spectroscopy (ATR Method)

- Sample Preparation: Place a small amount (1-2 mg) of the solid, dry compound directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup: Use a standard FT-IR spectrometer equipped with an ATR accessory.
- Acquisition Parameters:
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
- Processing: Collect a background spectrum of the clean, empty ATR crystal first. Then, collect the sample spectrum. The instrument software will automatically ratio the sample to the background to produce the final absorbance spectrum.

Mass Spectrometry (MS)

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Theoretical Basis: Mass spectrometry determines the molecular weight of a compound by ionizing it and measuring its mass-to-charge ratio (m/z). The fragmentation pattern provides valuable clues about the molecule's structure.

Predicted Spectrum & Interpretation: Using Electrospray Ionization (ESI), a soft ionization technique common for polar molecules, the compound is expected to be observed as protonated or deprotonated molecular ions.

- Positive Ion Mode ($[M+H]^+$): The expected ion will be at m/z 163.06. A characteristic fragmentation pathway for 5-substituted tetrazoles in positive ion mode is the loss of a neutral hydrazoic acid molecule (HN_3, 43 Da).[5] This would result in a fragment ion at m/z 120.

- Negative Ion Mode ($[M-H]^-$): The expected ion will be at m/z 161.05. In this mode, the loss of a neutral nitrogen molecule (N_2, 28 Da) is a frequently observed fragmentation pattern for tetrazoles.[1][2][5] This would produce a fragment ion at m/z 133.

Predicted ESI-MS Data		
Ionization Mode	Observed m/z	Assignment
ESI Positive	163.06	$[M+H]^+$
ESI Positive Fragment	120.04	$[M+H - HN_3]^+$
ESI Negative	161.05	$[M-H]^-$
ESI Negative Fragment	133.05	$[M-H - N_2]^-$

Experimental Protocol: ESI Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the compound (~1-10 µg/mL) in a suitable solvent like methanol or an acetonitrile/water mixture. For positive ion mode, add 0.1% formic acid to promote protonation.[6]

- Instrument Setup: Use a mass spectrometer equipped with an ESI source, such as a Quadrupole Time-of-Flight (Q-TOF) for high-resolution mass measurement.

- Acquisition Parameters:

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- Infusion: Introduce the sample solution directly into the ESI source via a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Ionization Mode: Acquire data in both positive and negative modes.
- Capillary Voltage: ~3-4 kV.
- Drying Gas (Nitrogen) Temperature: ~250-350 °C.[6]
- Mass Range: Scan from m/z 50 to 500.

- Analysis: Identify the molecular ion peak and analyze fragmentation patterns, potentially using MS/MS experiments to confirm fragmentation pathways.

Figure 2: General workflow for the spectroscopic characterization and structural elucidation of a synthesized compound.

Conclusion

The combined application of NMR, FT-IR, and Mass Spectrometry provides a comprehensive and definitive pathway for the structural confirmation of **4-(1H-Tetrazol-5-YL)phenol**. The predictive data presented in this guide, based on established spectroscopic principles and data from analogous structures, offers a robust template for researchers to verify their synthetic products. Each technique provides a unique and complementary piece of the structural puzzle, and together, they confirm the presence of all key functional groups and the overall molecular architecture.

References

- Frontiers in Chemistry. Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy. [Link]
- National Institutes of Health (NIH). Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy. [Link]
- Zanco Journal of Pure and Applied Sciences. Synthesis and Spectroscopic Characterization of a New Series of Tetrazole Compounds. [Link]

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- ResearchGate. Synthesis and Spectroscopic Characterization of a New Series of Tetrazole Compounds. [Link]

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Sources

- 1. Frontiers | Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy [frontiersin.org]
- 2. Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. CAS 51517-88-5 | 4-(1H-Tetrazol-5-YL)phenol - Synblock [synblock.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Molecular Structure and Spectroscopic Implications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347663/docs#molecular-structure-and-spectroscopic-implications]

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